

# Zhan Catalyst-1B functional group tolerance study

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## Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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## Performance Data and Comparison

The table below summarizes the available quantitative data for **Zhan Catalyst-1B** (also referred to as complex **3**) from a study where it was immobilized on mesoporous sieves [1].

Reaction Type	Substrate	Conditions (Solvent, Temp)	Conversion / Yield	TOF (h <sup>-1</sup> )	Ru Leaching
Ring-Closing Metathesis (RCM)	Diethyl diallylmalonate (DEDAM)	Various solvents, 30 °C	Very rapid conversion	~2,500 (at 10 min)	4% (Benzene), 9% (Cyclohexane), 14% (DCM)
Ring-Closing Metathesis (RCM)	1,7-octadiene	Cyclohexane, 30 °C	Slower conversion than DEDAM	Information missing	0.04%
Metathesis	Methyl oleate	30 °C	Equilibrium reached in 2h	~260 (at 30 min)	Information missing

Reaction Type	Substrate	Conditions (Solvent, Temp)	Conversion / Yield	TOF (h <sup>-1</sup> )	Ru Leaching
Metathesis	Methyl 10-undecenoate	30 °C	~65% conversion	~35 (at 30 min)	Information missing
ROMP	Cyclooctene	30 °C	64-70% yield (polymer)	Information missing	Information missing

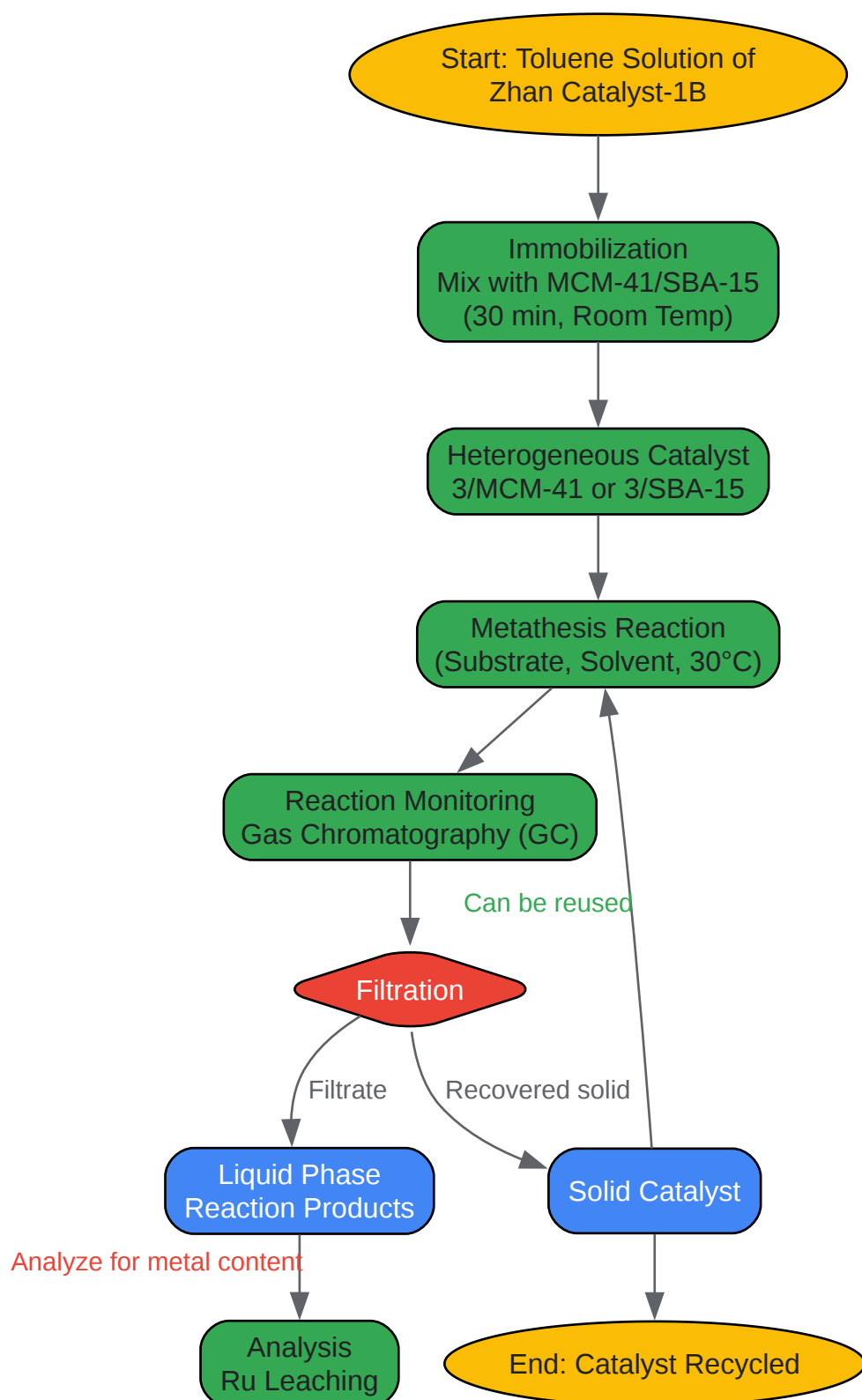
**Comparative Context:** The study notes that the immobilized Zhan catalyst exhibited high activity and near 100% selectivity in all tested reactions, with features **similar to other reported immobilized Hoveyda-Grubbs catalysts** [1]. Its key advantage lies in extremely low Ru leaching in non-polar solvents like cyclohexane, which is crucial for pharmaceutical applications where metal contamination must be below 10 ppm [1].

## Experimental Workflow and Protocol

The data comes from experiments where **Zhan Catalyst-1B** was **heterogenized** (immobilized on a solid support) to facilitate catalyst recovery [1].

- **Catalyst Immobilization:** **Zhan Catalyst-1B** was immobilized on mesoporous molecular sieves MCM-41 and SBA-15 by stirring a toluene solution of the complex with the dried sieves for 30 minutes at room temperature. The resulting solid was isolated and dried [1].
- **General Reaction Setup:** Reactions were typically performed with a substrate-to-ruthenium (S/Ru) molar ratio of 600 and a substrate concentration of 0.2 mmol/mL at 30 °C [1].
- **Product Analysis:** Conversion and selectivity were determined by Gas Chromatography (GC). The formation of high molecular weight polymers in ROMP was confirmed by measuring the molecular weight (Mw and Mn) of the resulting polymer [1].

The following diagram illustrates the experimental workflow for using the immobilized Zhan catalyst, from preparation to recycling.



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## References

1. Hoveyda–Grubbs type metathesis catalyst immobilized on ... [beilstein-journals.org]

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